

5-ROX-SE molecular weight and formula

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Compound of Interest

Compound Name: 5-ROX-SE

Cat. No.: B15597528

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An In-depth Technical Guide on 5-ROX-SE

This guide provides an overview of the core chemical properties of 5-Carboxy-X-rhodamine N-succinimidyl ester (**5-ROX-SE**), a widely used fluorescent dye in molecular biology and other research fields. This document is intended for researchers, scientists, and professionals in drug development who utilize fluorescent labeling technologies.

Core Properties of 5-ROX-SE

5-ROX-SE is an amine-reactive fluorescent labeling reagent. The succinimidyl ester (SE) moiety readily reacts with primary amines, such as those found on proteins and modified oligonucleotides, to form stable amide bonds. This reactivity makes it a valuable tool for conjugating the fluorescent ROX dye to various biomolecules.

Quantitative Data

The fundamental chemical properties of **5-ROX-SE** are summarized in the table below.

Property	Value
Full Chemical Name	5-Carboxy-X-rhodamine N-succinimidyl ester
Common Abbreviation	5-ROX, SE
Molecular Formula	C ₃₇ H ₃₃ N ₃ O ₇ [1] [2] [3] [4] [5]
Molecular Weight	631.67 g/mol [1] [2] [4] [5]

Experimental Applications

While specific experimental protocols can vary significantly based on the application, the fundamental principle of using **5-ROX-SE** involves the covalent labeling of a target molecule. This is typically achieved by dissolving the **5-ROX-SE** in a suitable organic solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), and adding it to a solution of the target molecule in an appropriate buffer. The reaction mixture is then incubated to allow for the conjugation to occur, followed by a purification step to remove any unreacted dye.

Logical Relationship Diagram

The following diagram illustrates the relationship between the full chemical name of the compound, its common abbreviation, and its key molecular properties.

Figure 1: Relationship between the chemical name, abbreviation, and molecular properties of 5-ROX-SE.

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